

Reference Standard Profile: Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate

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Compound of Interest

Compound Name: Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate

Cat. No.: B13557219

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Comparative Guide for Analytical & Process Development

Executive Summary

Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate (CAS: 2229191-86-8 / Generic) is a critical chiral building block, most notably utilized in the upstream synthesis of Ticagrelor (a P2Y₁₂ platelet inhibitor). Its structural integrity—specifically the enantiomeric purity of the secondary alcohol at the C3 position—directly dictates the stereochemical outcome of the downstream cyclopropyl amine intermediate.

This guide compares the performance and specifications of Primary Reference Standards against In-House Working Standards and Crude Reagent Grades. It establishes a self-validating analytical framework to ensure this intermediate does not introduce refractory impurities into the final drug substance.

Technical Profile & Context

- Chemical Name: **Methyl 3-(3,4-difluorophenyl)-3-hydroxypropanoate**[\[1\]](#)

- Molecular Formula: $C_{10}H_{10}F_2O_3$ [2]
- Molecular Weight: 216.18 g/mol [2]
- Key Function: Precursor to (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine via cyclopropanation or functional group manipulation. [2]
- Critical Quality Attribute (CQA): Enantiomeric Excess (% ee). The (S)-enantiomer is typically the requisite isomer for the Ticagrelor scaffold (subject to specific route variations).

Comparative Specifications: Reference Standard vs. Alternatives

In drug development, the "Reference Standard" serves as the metrological anchor. [2] The following table contrasts the required performance metrics of a Primary Standard versus lower-grade alternatives used in early synthesis.

Feature	Primary Reference Standard	Working Standard (In-House)	Reagent / Crude Grade
Intended Use	Release testing, method validation, impurity quantification. [2]	Routine batch analysis, in-process control (IPC).[2]	Early-stage synthesis, non-GMP reactant.[2]
Assay (Potency)	≥ 99.5% (Mass Balance/qNMR)	≥ 98.0% (HPLC Area %)	≥ 95.0%
Chiral Purity (% ee)	≥ 99.9%	≥ 99.0%	Variable (Often Racemic or 90-95%)
Impurity Identification	All impurities >0.10% fully characterized (NMR/MS).	Impurities >0.10% tracked by RRT.[2]	Uncharacterized.
Water Content	Determined (KF), typically <0.1%. [2]	< 0.5%	Not specified.
Traceability	COA with H-NMR, C-NMR, MS, IR, Chiral HPLC, ROI.[2]	Qualified against Primary Standard.	Basic H-NMR only.

Performance Impact Analysis

- Quantification Error: Using a Reagent Grade (>95%) as a standard for assay calculations can introduce a 5% bias in yield determination, potentially masking process inefficiencies.[2]
- Stereochemical Leakage: A standard with only 99.0% ee (Working Grade) cannot accurately validate a chiral method intended to detect 0.1% of the wrong enantiomer.[2] Only the Primary Standard (≥99.9% ee) provides the resolution floor necessary for trace enantiomer detection.[2]

Analytical Performance: The "Gold Standard" Protocol

The separation of the (R) and (S) enantiomers of benzylic hydroxy esters requires specific polysaccharide-based stationary phases. The following protocol is designed to be self-validating, meaning the system suitability criteria ensure the data is reliable before samples are even injected.

Protocol: High-Resolution Chiral HPLC

- Objective: Quantify enantiomeric purity and separate the dehydration impurity (cinnamate derivative).
- Rationale: The hydroxyl group adjacent to the phenyl ring interacts strongly with the carbamate linkages on amylose/cellulose backbones. Normal phase elution (Hexane/Alcohol) maximizes these hydrogen bonding interactions, superior to Reverse Phase for this class.[\[2\]](#)

Instrument Parameters

- Column: Chiralpak AD-H or Chiralcel OD-H (Amylose/Cellulose tris-(3,5-dimethylphenylcarbamate)), 5 μ m, 250 x 4.6 mm.[\[2\]](#)
- Mobile Phase: n-Hexane : Isopropyl Alcohol (90 : 10 v/v).[\[2\]](#)
 - Note: Add 0.1% Trifluoroacetic acid (TFA) if peak tailing is observed, though neutral conditions usually suffice for esters.[\[2\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)
- Temperature: 25°C.
- Detection: UV @ 215 nm (Maximal absorption for difluorophenyl moiety).[\[2\]](#)

System Suitability (Self-Validation Criteria)

- Resolution (): > 2.0 between (R) and (S) enantiomers.
- Tailing Factor (

): < 1.5 for the main peak.

- Sensitivity (S/N): Signal-to-Noise ratio > 10 for the minor enantiomer at 0.05% concentration.

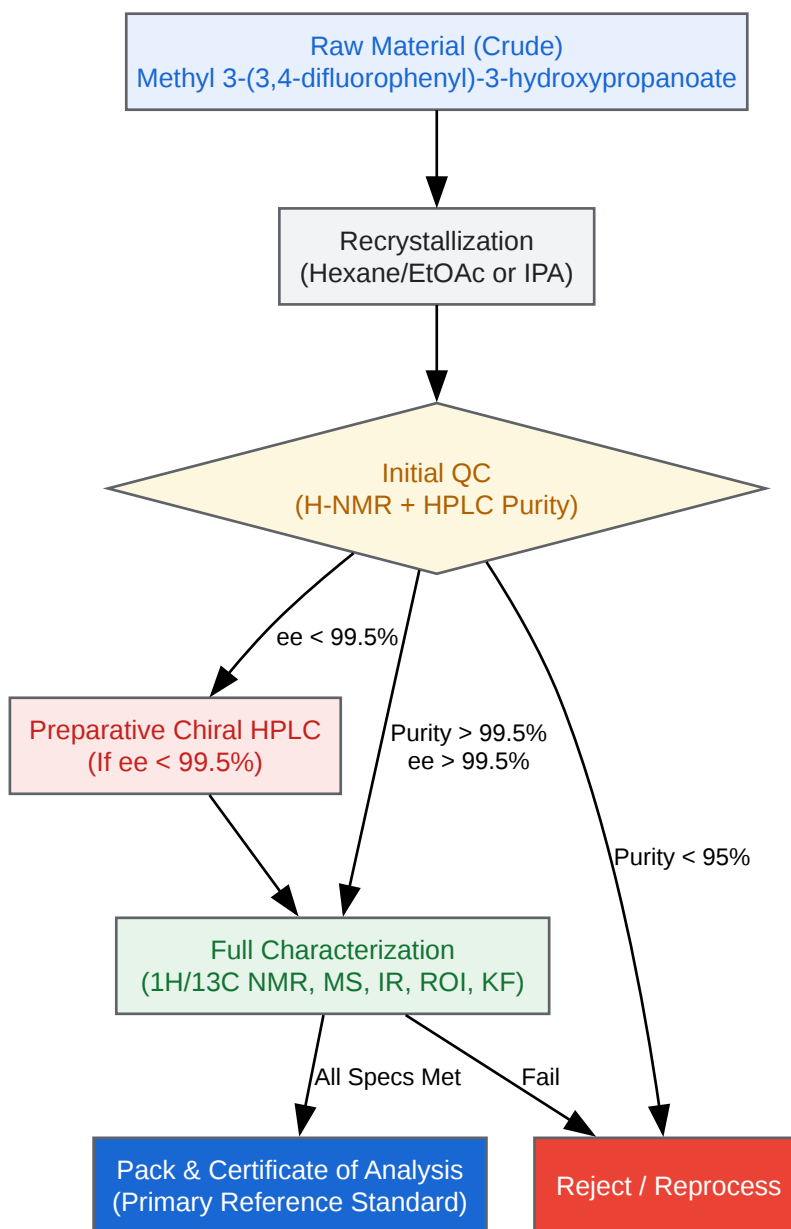
Impurity Profile to Monitor

When analyzing the Reference Standard, the method must resolve these specific impurities:

- The Enantiomer: (R)-isomer (if (S) is target).[2]
- The Dehydrate: Methyl 3-(3,4-difluorophenyl)acrylate (formed via elimination of -OH).
Distinct UV spectrum (conjugated).[2]
- The Ketone: Methyl 3-(3,4-difluorophenyl)-3-oxopropanoate (oxidation byproduct).[2]

Experimental Workflow & Decision Tree

The following diagram illustrates the qualification workflow for establishing a new lot of Reference Standard.



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Caption: Workflow for the purification and qualification of a Primary Reference Standard from crude synthesis intermediates.

References

- European Directorate for the Quality of Medicines (EDQM). Ticagrelor EP Reference Standard Specification.[2] (Contextual reference for downstream requirements). [Link](#)

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